A Comparative Guide to the Structural Validation of Synthesized 2-Butoxyaniline

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Compound of Interest

Compound Name:	*2-Butoxyaniline*
CAS No.:	*4469-81-2*
Cat. No.:	*B1266640*

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Foreword

In the landscape of pharmaceutical and chemical research, the unequivocal structural validation of synthesized molecules is not merely a procedural formality but the bedrock of scientific integrity and reproducibility. This guide provides a comprehensive comparison of analytical techniques for the structural elucidation of **2-butoxyaniline**, a key intermediate in various synthetic pathways. As a Senior Application Scientist, my objective is to offer not just a set of protocols, but a logical framework for selecting and interpreting analytical data, ensuring the confidence required for downstream applications. Every step and recommendation is grounded in established principles and supported by empirical evidence, reflecting a commitment to expertise, authoritativeness, and trustworthiness.

The Synthetic Pathway and Potential Impurities: A Proactive Approach to Validation

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The most common and efficient route to **2-butoxyaniline** involves a two-step process: the Williamson ether synthesis to form 2-butoxynitrobenzene, followed by the reduction of the nitro group. Understanding this pathway is crucial as it informs the potential impurity profile, which in turn guides the analytical strategy.

A likely synthetic route begins with 2-nitrophenol and 1-bromobutane. The phenoxide, generated by a base such as potassium carbonate, acts as a nucleophile, attacking the primary alkyl halide in an SN2 reaction to yield 2-butoxynitrobenzene. Subsequent reduction of the nitro group, commonly achieved with reducing agents like tin(II) chloride in acidic medium or catalytic hydrogenation, affords the target molecule, **2-butoxyaniline**.

Potential Impurities to Consider:

- Unreacted Starting Materials: Residual 2-nitrophenol or 1-bromobutane.
- Isomeric Byproducts: Small amounts of 4-butoxyaniline could be present if the starting 2-nitrophenol contains any 4-nitrophenol impurity.
- Over-alkylation Products: Although less likely with a primary halide, trace amounts of N-butyl-**2-butoxyaniline** could form.
- Incomplete Reduction Products: Such as 2-butoxynitrosobenzene or N-(2-butoxyphenyl)hydroxylamine.

A robust validation strategy must be capable of identifying and quantifying these potential impurities alongside confirming the structure of the desired product.

A Comparative Analysis of Spectroscopic and Chromatographic Techniques

The structural validation of **2-butoxyaniline** relies on a synergistic application of multiple analytical techniques. Each method provides a unique piece of the structural puzzle, and their collective data build a comprehensive and irrefutable profile of the synthesized compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Architect of Molecular Structure

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NMR spectroscopy is arguably the most powerful tool for the de novo structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework.

^{1}H NMR Spectroscopy: This technique provides information on the number of different types of protons, their chemical environment, and their proximity to other protons. For **2-butoxyaniline**, the expected ^{1}H NMR spectrum would feature distinct signals for the aromatic protons, the protons of the butyl chain, and the amine protons.

^{13}C NMR Spectroscopy: This technique reveals the number of different types of carbon atoms in the molecule. The spectrum of **2-butoxyaniline** would show distinct signals for the aromatic carbons and the carbons of the butyl group.

Experimental Protocol for NMR Analysis:

- Sample Preparation: Accurately weigh 10-25 mg of the synthesized **2-butoxyaniline** and dissolve it in approximately 0.7 mL of a suitable deuterated solvent, such as chloroform-d ($CDCl_3$) or dimethyl sulfoxide-d_6 (DMSO-d_6).[1] Filter the solution through a pipette with a glass wool plug into a clean 5 mm NMR tube to a height of about 4-5 cm.[2]
- ^{1}H NMR Acquisition:
  - Use a spectrometer operating at a frequency of 400 MHz or higher.
  - Acquire the spectrum using a standard pulse program (e.g., zg30).
  - Typical parameters include a spectral width of 12-15 ppm, a relaxation delay of 1-2 seconds, and 16-32 scans for good signal-to-noise.
- ^{13}C NMR Acquisition:
  - Acquire the spectrum on the same instrument.
  - Use a proton-decoupled pulse program (e.g., zgpg30).
  - A higher number of scans (e.g., 1024 or more) and a longer relaxation delay (2-5 seconds) are typically required due to the lower natural abundance and smaller gyromagnetic ratio of the ^{13}C nucleus.[3]

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Data Interpretation for **2-Butoxyaniline** (Predicted):

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Assignment	^{1}H NMR (Predicted δ, ppm)	^{13}C NMR (Predicted δ, ppm)	Rationale
Aromatic CH	6.7 - 7.2	110 - 150	The electron-donating amino and butoxy groups will shield the aromatic protons and carbons, causing them to appear at relatively upfield chemical shifts. The ortho and para positions relative to the donating groups will be more shielded.
-O-CH_2-CH_2-CH_2-CH_3	~3.9 - 4.1 (triplet)	~68	The methylene group directly attached to the oxygen atom is deshielded and will appear as a triplet due to coupling with the adjacent CH_2 group.
-O-CH_2-CH_2-CH_2-CH_3	~1.7 - 1.9 (multiplet)	~31	Methylene group in the middle of the butyl chain.
-O-CH_2-CH_2-CH_2-CH_3	~1.4 - 1.6 (multiplet)	~19	Methylene group adjacent to the terminal methyl group.
-O-CH_2-CH_2-CH_2-CH_3	~0.9 - 1.0 (triplet)	~14	Terminal methyl group of the butyl chain, appearing as a triplet.
-NH_2	~3.5 - 4.5 (broad singlet)	N/A	The chemical shift of the amine protons can vary depending on concentration and

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	solvent. The peak is often broad due to quadrupole broadening and exchange.

Mass Spectrometry (MS): The Molecular Weight and Fragmentation Fingerprint

Mass spectrometry provides the exact molecular weight of the compound and, through fragmentation patterns, offers valuable structural information.

Electron Ionization (EI-MS): This hard ionization technique leads to extensive fragmentation, providing a characteristic fingerprint of the molecule. The molecular ion peak (M^+) for **2-butoxyaniline** would be observed at m/z 165. Key fragments would arise from the cleavage of the butyl chain and the loss of the butoxy group.

Experimental Protocol for GC-MS Analysis:

- Sample Preparation: Prepare a dilute solution of the synthesized **2-butoxyaniline** (e.g., 1 mg/mL) in a volatile organic solvent like dichloromethane or ethyl acetate.
- GC Separation:
  - Use a GC system equipped with a capillary column suitable for amine analysis (e.g., a DB-5ms or equivalent).
  - A typical temperature program would start at a low temperature (e.g., 70°C) and ramp up to a higher temperature (e.g., 280°C) to ensure the elution of all components.[4]
- MS Detection (EI):
  - The mass spectrometer is typically operated in EI mode with an ionization energy of 70 eV.
  - Acquire a full scan mass spectrum over a range of m/z 40-400.

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Data Interpretation for **2-Butoxyaniline** (Predicted):

m/z	Assignment	Rationale
165	$[M]^+$	Molecular ion peak.
108	$[M - C_4H_9]^+$	Loss of the butyl radical.
93	$[C_6H_5NH_2]^+$	Cleavage of the ether bond.
77	$[C_6H_5]^+$	Loss of the amino group from the aniline fragment.[5]

Infrared (IR) Spectroscopy: The Functional Group Identifier

IR spectroscopy is a rapid and simple technique for identifying the functional groups present in a molecule. For **2-butoxyaniline**, IR spectroscopy can confirm the presence of the amine (N-H), the aromatic ring (C=C and C-H), and the ether linkage (C-O).

Experimental Protocol for ATR-FTIR Analysis:

- Sample Preparation: Place a small drop of the liquid **2-butoxyaniline** directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory of an FTIR spectrometer.[6]
- Data Acquisition:
  - Collect the spectrum over the range of 4000-400 cm^{-1}.
  - Typically, 16-32 scans are co-added to obtain a high-quality spectrum.

Data Interpretation for **2-Butoxyaniline** (Predicted):

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Wavenumber (cm^{-1})	Vibrational Mode	Significance
3300 - 3500	N-H stretch (two bands for primary amine)	Confirms the presence of the primary amine group.[7]
3000 - 3100	Aromatic C-H stretch	Indicates the presence of the benzene ring.
2850 - 2960	Aliphatic C-H stretch	Confirms the presence of the butyl chain.
~1600	N-H bend	Further confirmation of the primary amine.
1450 - 1600	Aromatic C=C stretch	Characteristic of the benzene ring.
1200 - 1250	Aromatic C-N stretch	Supports the presence of the aniline moiety.[8]
1000 - 1150	C-O stretch	Indicates the presence of the ether linkage.

Chromatographic Techniques: Purity Assessment and Quantitative Analysis

High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are essential for assessing the purity of the synthesized **2-butoxyaniline** and for quantifying any impurities.

HPLC Analysis:

- Principle: HPLC is well-suited for the analysis of polar and thermally labile compounds like aromatic amines.[9]
- Method: A reversed-phase C18 column is typically used with a mobile phase consisting of a mixture of acetonitrile or methanol and a buffered aqueous solution.[10] Detection is commonly performed using a UV detector, as the aromatic ring of **2-butoxyaniline** absorbs strongly in the UV region.

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- Advantages: High resolution, suitable for non-volatile impurities.
- Disadvantages: May require derivatization for enhanced sensitivity with certain detectors.[11]

GC Analysis:

- Principle: GC is a high-resolution technique suitable for volatile and thermally stable compounds. Aromatic amines can be analyzed by GC, often with specialized columns to prevent peak tailing.[12]
- Method: A capillary column with a non-polar or mid-polar stationary phase is used. The sample is injected into a heated inlet, vaporized, and separated based on its boiling point and interaction with the stationary phase.
- Advantages: High efficiency, can be directly coupled with a mass spectrometer (GC-MS) for definitive identification.
- Disadvantages: Potential for thermal degradation of sensitive compounds, derivatization may be necessary to improve volatility and peak shape.

Comparative Summary of Analytical Techniques

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Technique	Information Provided	Strengths	Limitations	Application to 2-Butoxyaniline Validation
^{1}H & ^{13}C NMR	Detailed carbon-hydrogen framework, connectivity, stereochemistry.	Unambiguous structure elucidation, non-destructive.	Lower sensitivity, requires pure sample for clear spectra.	Primary tool for structural confirmation.
Mass Spectrometry (MS)	Molecular weight, elemental composition (with high resolution MS), fragmentation pattern.	High sensitivity, can be coupled with chromatography (GC-MS, LC-MS).	Isomers may not be distinguishable by MS alone.	Confirms molecular weight and provides structural clues through fragmentation.
Infrared (IR) Spectroscopy	Presence of functional groups.	Rapid, simple, non-destructive.	Provides limited information on the overall molecular structure.	Quickly confirms the presence of key functional groups (amine, ether, aromatic ring).
HPLC	Purity assessment, quantification of non-volatile impurities.	High resolution, suitable for a wide range of compounds.	May require method development for optimal separation.	Ideal for assessing purity and quantifying starting materials and non-volatile byproducts.

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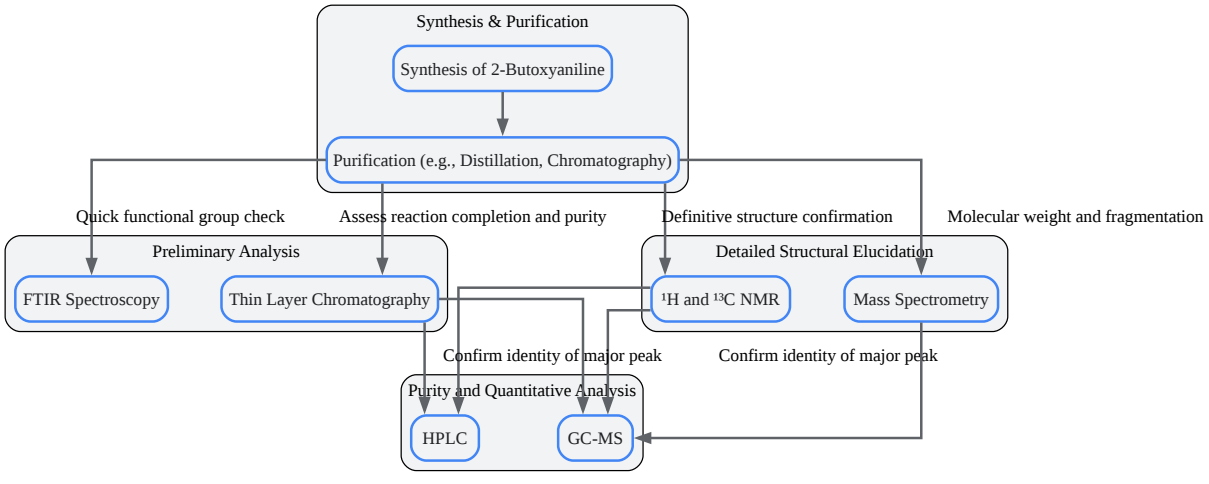
GC-MS	Purity assessment, quantification of volatile impurities, definitive identification of components.	High resolution and sensitivity, provides mass spectral data for each separated component.	Not suitable for non-volatile or thermally labile compounds.	Excellent for identifying and quantifying volatile impurities and confirming the identity of the main product.

Workflow and Logical Relationships

The validation of synthesized **2-butoxyaniline** should follow a logical workflow to ensure a thorough and efficient analysis.



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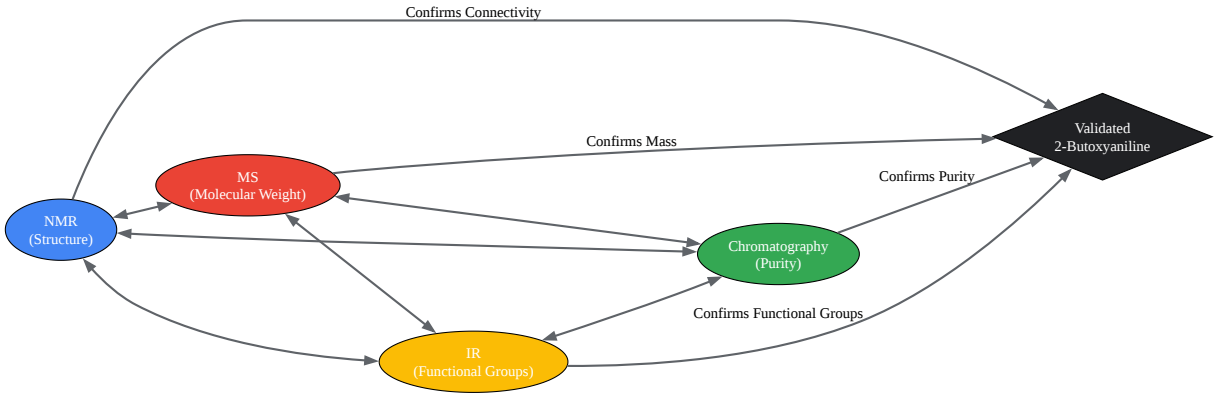
Caption: Workflow for the validation of synthesized **2-butoxyaniline**.

The logical relationship between these techniques is one of mutual reinforcement.



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Caption: Interrelation of analytical techniques for structural validation.

Conclusion

The structural validation of synthesized **2-butoxyaniline** is a multi-faceted process that requires the intelligent application of a suite of analytical techniques. While NMR spectroscopy stands as the cornerstone for definitive structural elucidation, it is the congruent data from mass spectrometry, IR spectroscopy, and chromatographic methods that provide the

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comprehensive evidence required for absolute confidence in the identity and purity of the final product. This guide has provided a framework for approaching this validation process, emphasizing the importance of understanding the synthetic route to anticipate potential impurities and using a logical workflow to interpret the collective analytical data. By adhering to these principles, researchers can ensure the integrity of their work and the reliability of their results.

References

- Analysis of primary aromatic amines using precolumn derivatization by HPLC fluorescence detection and online MS identification. PubMed. Available at: [Link]
- Online analysis of amine concentration and CO2 loading in MEA solutions by ATR-FTIR spectroscopy at process conditions. SINTEF. Available at: [Link]
- Solid-Phase Microextraction Coupled with High-Performance Liquid Chromatography for the Determination of Aromatic Amines. ACS Publications. Available at: [Link]
- Online analysis of amine concentration and CO2 loading in MEA solutions by ATR-FTIR spectroscopy. SINTEF. Available at: [Link]
- Determination of Aromatic Amines Derived from Azo Colorants by GC/MS using Supported Liquid Extraction Chem Elut S Cartridges. Agilent. Available at: [Link]
- FTIR ATR spectra from sample set of MEA standard solutions. ResearchGate. Available at: [Link]
- Analysis of Primary Aromatic Amines in Cosmetics and Personal Care Products Using the ACQUITY UPLC H-Class System with the ACQUITY QDa Detector. Waters. Available at: [Link]
- SEPARATION AND DETERMINATION OF TRACE LEVELS OF AROMATIC AMINES BY HPLC. Ovid. Available at: [Link]
- Determination of Heterocyclic Aromatic Amines (HAAs) in Urban Particulate Standard Reference Material and Wildfire-Influenced Particulate Matter by High-Performance Liquid

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Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS). Taylor & Francis Online. Available at: [Link]

- NMR Sample Preparation. University College London. Available at: [Link]
- Online analysis of amine concentration and CO2 loading in MEA solutions by ATR-FTIR spectroscopy. ResearchGate. Available at: [Link]
- Williamson Ether Synthesis. Available at: [Link]
- NMR Sample Preparation: The Complete Guide. Organomation. Available at: [Link]
- GC-MS Analysis of Primary Aromatic Amines Originated From Azo Dyes in Commercial Textile or Leather Products Using Helium Alternative Carrier Gases. ResearchGate. Available at: [Link]
- Sample Preparation. University College London. Available at: [Link]
- Comparison of gas chromatographic techniques for the analysis of iodinated derivatives of aromatic amines. PMC. Available at: [Link]
- NMR Sample Preparation. Iowa State University. Available at: [Link]
- The 13 C NMR chemical shift values (d ppm) of aniline and 2-butylthioaniline in DMSO- d 6. ResearchGate. Available at: [Link]
- Automation and optimization of the sample preparation of aromatic amines for their analysis with GC-MS. ResearchGate. Available at: [Link]
- ATR-FTIR Model Development and Verification for Qualitative and Quantitative Analysis in MDEA–H2O–MEG/TEG–CO2 Blends. MDPI. Available at: [Link]
- Amines Analysis by Packed Column GC. LabRulez. Available at: [Link]
- Williamson ether synthesis. Khan Academy. Available at: [Link]
- Experiment 06 Williamson Ether Synthesis. Available at: [Link]

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- Williamson Ether Synthesis. Available at: [Link]
- 2,5-dibutoxyaniline. SpectraBase. Available at: [Link]
- Abnormal N-Heterocyclic Carbene Based Nickel Complex for Catalytic Reduction of Nitroarenes - Supporting Information. Available at: [Link]
- The Williamson Ether Synthesis. Master Organic Chemistry. Available at: [Link]
- The 1 H NMR chemical shift values (d ppm) of aniline and 2-butylthioaniline and the NOE result for 2-butylthioaniline in DMSO- d 6. ResearchGate. Available at: [Link]
- 2-sec-Butylaniline. NIST WebBook. Available at: [Link]
- 13 C-NMR Based Evaluation of the Electronic and Steric Interactions in Aromatic Amines. MDPI. Available at: [Link]
- Selective chemical reduction of Nitrobenzene to Aniline by Fe doped 1T MoS2 nanozyme. ChemRxiv. Available at: [Link]
- Aniline. MassBank. Available at: [Link]
- **2-butoxyaniline**. PubChem. Available at: [Link]
- Study on Infrared Spectra of Poly Aniline Synthesized by Chemical Oxidation Method. Available at: [Link]
- Mass spectra of aniline with different ionization methods. ResearchGate. Available at: [Link]
- Synthesis and NMR analysis of 13C and 15N-labeled long-chain polyamines (LCPAs). The Royal Society of Chemistry. Available at: [Link]
- Mechanism of Reduction of Nitrobenzene to Aniline. YouTube. Available at: [Link]
- Decoding the IR Spectrum of Secondary Amines. Oreate AI Blog. Available at: [Link]
- Reduction of 2-chloronitrobenzene (2-Cl-NB) to 2-chloroaniline. ResearchGate. Available at: [Link]

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- Aniline. NIST WebBook. Available at: [Link]

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Sources

- 1. organomation.com [organomation.com]
- 2. sites.bu.edu [sites.bu.edu]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. Comparison of gas chromatographic techniques for the analysis of iodinated derivatives of aromatic amines - PMC [pmc.ncbi.nlm.nih.gov]
- 5. massbank.eu [massbank.eu]
- 6. sintef.no [sintef.no]
- 7. Decoding the IR Spectrum of Secondary Amines - Oreate AI Blog [oreateai.com]
- 8. researchgate.net [researchgate.net]
- 9. pubs.acs.org [pubs.acs.org]
- 10. ovid.com [ovid.com]
- 11. Analysis of primary aromatic amines using precolumn derivatization by HPLC fluorescence detection and online MS identification - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. gcms.labrulez.com [gcms.labrulez.com]

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